

In-Depth Technical Guide to Docosahexaenoic acid-d5

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Compound of Interest

Compound Name: Docosahexaenoic acid-d5

Cat. No.: B15573067

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Docosahexaenoic acid-d5** (DHA-d5), a deuterated analog of docosahexaenoic acid (DHA). It is intended to serve as a valuable resource for professionals in research and drug development who utilize stable isotope-labeled compounds for quantitative analysis.

Core Compound Details

Docosahexaenoic acid-d5 is a stable isotope-labeled version of DHA, an essential omega-3 fatty acid. The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of natural DHA in various biological samples.

CAS Number: 1197205-71-2[1][2][3][4][5][6]

Quantitative Data Summary

The following table summarizes the key quantitative and technical specifications for **Docosahexaenoic acid-d5**, compiled from various suppliers.

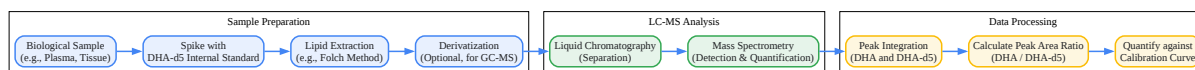
Parameter	Value	References
CAS Number	1197205-71-2	[1][2][3][4][5][6]
Molecular Formula	C ₂₂ H ₂₇ D ₅ O ₂	[1][3][5]
Molecular Weight	~333.52 g/mol	[3][4][5][7]
Purity	≥98% to ≥99%	[1][4][5][7]
Deuterated Forms	≥99% (d ₁ -d ₅)	[1]
Synonyms	DHA-d5, Cervonic Acid-d5, C22:6 n-3-d5	[1]
Storage Temperature	-20°C to -80°C	[7]
Solubility (in Ethanol)	≥50 mg/mL	[2]
Solubility (in DMSO)	≥50 mg/mL	[2]
Solubility (in DMF)	≥50 mg/mL	[2]

Experimental Protocols and Applications

Docosahexaenoic acid-d5 is primarily employed as an internal standard in analytical methodologies, particularly for liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Its chemical properties are nearly identical to the endogenous, unlabeled DHA, but its increased mass allows for clear differentiation in mass spectrometric analysis. This property is crucial for accurate and precise quantification of DHA levels in complex biological matrices.

General Experimental Workflow for DHA Quantification using LC-MS

The following diagram illustrates a typical workflow for the quantification of DHA in a biological sample using DHA-d5 as an internal standard.



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Caption: Workflow for DHA quantification using DHA-d5 as an internal standard.

Major Suppliers

Docosahexaenoic acid-d5 is available from a number of reputable chemical suppliers that specialize in stable isotope-labeled compounds and analytical standards. Researchers can acquire this product from the following companies:

- Cayman Chemical[[1](#)]
- MedchemExpress[[2](#)]
- Santa Cruz Biotechnology[[3](#)]
- Sigma-Aldrich[[4](#)]
- Larodan[[5](#)]
- Clearsynth[[6](#)]
- Clinivex[[8](#)]
- MyBioSource[[9](#)]
- Cambridge Isotope Laboratories[[7](#)]
- Simson Pharma Limited[[10](#)]
- Invivochem[[11](#)]

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- 3. scbt.com [scbt.com]
- 4. cis-4,7,10,13,16,19-ドコサヘキサエン酸-21,21,22,22,22-d5 ≥98 atom % D, ≥98% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 5. larodan.com [larodan.com]
- 6. clearsynth.com [clearsynth.com]
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- 9. mybiosource.com [mybiosource.com]
- 10. Docosahexaenoic Acid-D5 | CAS No- 6217-54-5(un-labelled) | Simson Pharma Limited [simsonpharma.com]
- 11. Docosahexaenoic acid-d5 (DHA-d5; Cervonic acid-d5) | Endogenous Metabolite | 1197205-71-2 | Invivochem [invivochem.com]
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